

# 4-Formyl-3-hydroxybenzoic acid CAS number and structure

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## Compound of Interest

Compound Name: 4-Formyl-3-hydroxybenzoic acid

Cat. No.: B1267309

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## An In-depth Technical Guide to 4-Formyl-3-hydroxybenzoic acid

### Introduction

**4-Formyl-3-hydroxybenzoic acid**, a substituted aromatic carboxylic acid, serves as a significant building block in organic synthesis. Its unique structure, featuring a carboxylic acid, a hydroxyl group, and a formyl group on a benzene ring, offers multiple reactive sites for chemical modification. This versatility makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Identification

The fundamental identity of **4-Formyl-3-hydroxybenzoic acid** is established by its unique CAS number and structural identifiers.

Identifier	Value
CAS Number	619-12-5[1][2]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>4</sub> [2][3]
IUPAC Name	4-formyl-3-hydroxybenzoic acid[3]
SMILES	<chem>C1=CC(=C(C=C1C(=O)O)O)C=O</chem> [3]
InChI Key	FDDHFCWYCKQKGY-UHFFFAOYSA-N[4]

## Physicochemical Properties

The physical and chemical characteristics of **4-Formyl-3-hydroxybenzoic acid** are crucial for its handling, storage, and application in experimental settings.

Property	Value
Molecular Weight	166.13 g/mol [2][4]
Appearance	White crystalline solid[2]
Melting Point	235-240 °C[2][5]
Solubility	Soluble in acid and alkali; slightly soluble in water and common organic solvents[2]
pKa	3.66 ± 0.10 (Predicted)[2]
Storage	Keep in a dark, dry, and sealed container at room temperature[2]

## Synthesis and Experimental Protocols

**4-Formyl-3-hydroxybenzoic acid** can be used as a starting material for various chemical reactions. A common protocol involves its conversion to the corresponding methyl ester, a foundational step for further derivatization.

## Protocol 1: Synthesis of Methyl 4-formyl-3-hydroxybenzoate

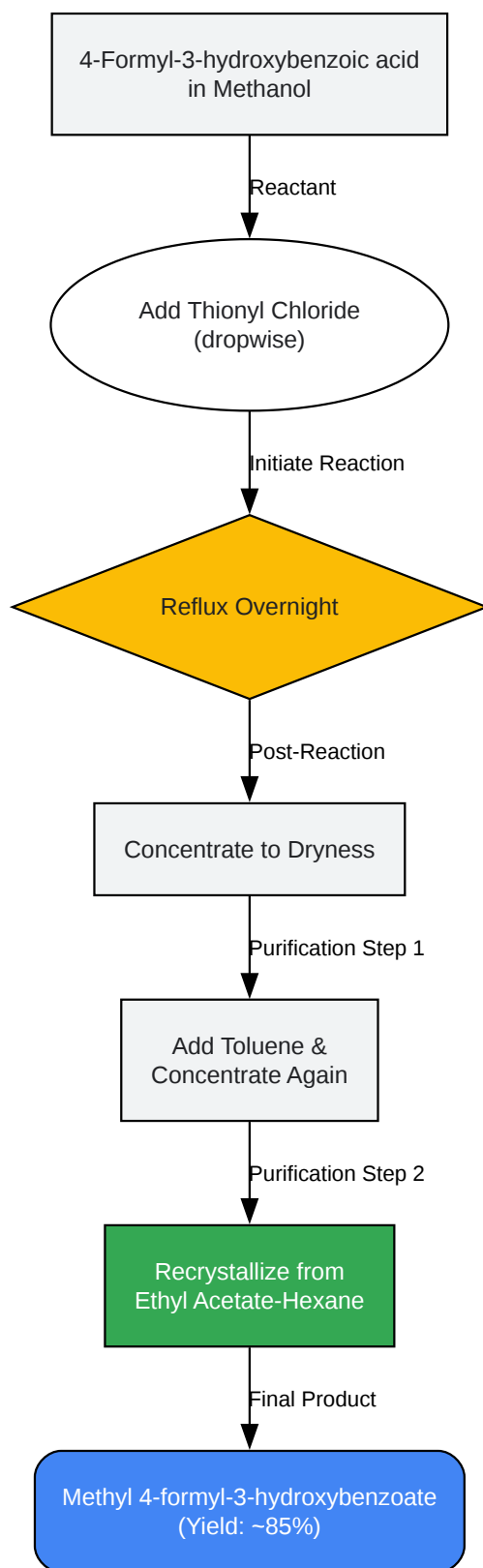
This protocol details the esterification of **4-Formyl-3-hydroxybenzoic acid**.

Materials:

- **4-Formyl-3-hydroxybenzoic acid** (5 g, 30 mmol)[4]
- Methanol (70 mL)[4]
- Thionyl chloride (3.29 mL, 45 mmol)[4]
- Toluene (50 mL)[4]
- Ethyl acetate-hexane (for recrystallization)[4]

Procedure:

- Suspend **4-Formyl-3-hydroxybenzoic acid** in methanol.
- Add thionyl chloride dropwise to the suspension.[4]
- Heat the mixture to reflux and maintain it overnight.[4]
- Concentrate the mixture to dryness.
- Add toluene and concentrate again to remove residual reagents.[4]
- Recrystallize the resulting residue from an ethyl acetate-hexane mixture.[4]
- The final product is methyl 4-formyl-3-hydroxybenzoate, obtained with a typical yield of around 85%.[4]



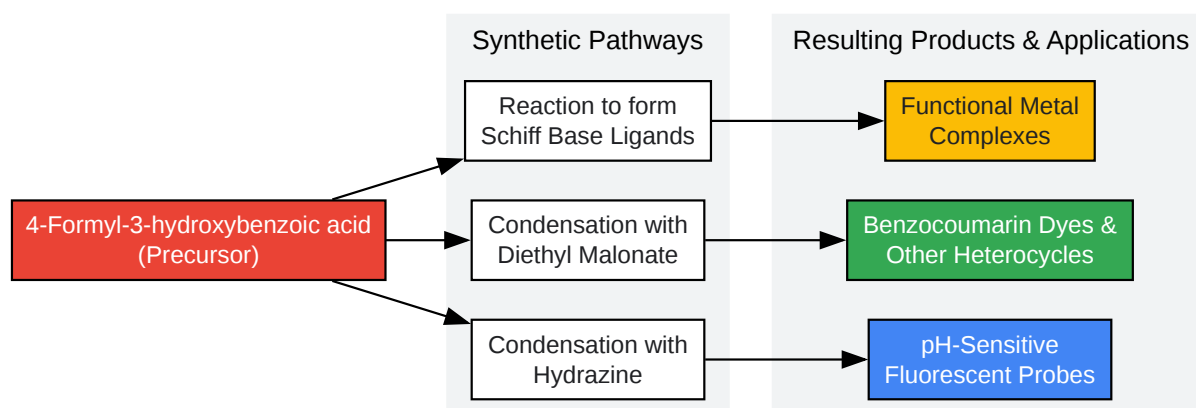
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Caption: Workflow for the synthesis of Methyl 4-formyl-3-hydroxybenzoate.

## Applications in Research and Drug Development

**4-Formyl-3-hydroxybenzoic acid** is primarily utilized as an intermediate in the synthesis of various high-value organic compounds.<sup>[2]</sup> Its derivatives have shown potential in several research areas.

- **Fluorescent Probes:** It serves as a reactant for preparing pH-sensitive fluorescent probes, such as 4,4'-(hydrazine-1,2-diylidene bis(methanylylidene)) bis(3-hydroxybenzoic acid) (HDBB), through a condensation reaction with hydrazine.<sup>[5]</sup>
- **Heterocyclic Compounds:** The compound can be used to synthesize benzocoumarin fluorescent dyes and 2-Oxo-2H-1-benzopyran-3,7-dicarboxylic acid via condensation with diethyl malonate.<sup>[5]</sup>
- **Coordination Chemistry:** It is a precursor for creating Schiff base ligands, which are essential for preparing stable and functional metal complexes.<sup>[5]</sup>
- **Drug Discovery Context:** While direct biological activities are not extensively documented, its parent structure, p-hydroxybenzoic acid, and its derivatives are known for a wide range of biological properties, including antimicrobial, antioxidant, and anti-inflammatory effects.<sup>[6][7]</sup> This suggests that derivatives of **4-Formyl-3-hydroxybenzoic acid** could be promising candidates for drug discovery programs. For instance, the broader class of formylbenzoic acids is crucial in synthesizing potent inhibitors for the dengue virus protease and antagonists for the human glucagon receptor.<sup>[8]</sup>



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Caption: Synthetic utility of **4-Formyl-3-hydroxybenzoic acid** as a precursor.

## Safety and Handling

Proper handling of **4-Formyl-3-hydroxybenzoic acid** is essential in a laboratory setting. The compound is classified as harmful and an irritant.

Hazard Class	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	H302: Harmful if swallowed[3]	P270: Do not eat, drink or smoke when using this product. P301+P317: IF SWALLOWED: Get medical help.[3]
Skin Irritation	H315: Causes skin irritation[3]	P280: Wear protective gloves/protective clothing. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][3]
Skin Sensitization	H317: May cause an allergic skin reaction[3]	P261: Avoid breathing dust. P333+P317: If skin irritation or rash occurs: Get medical help. [3]
Eye Irritation	H319: Causes serious eye irritation[3]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]

Personal Protective Equipment (PPE): It is recommended to use a dust mask (type N95, US), eyeshields, faceshields, and gloves when handling this compound.

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